

experimental evidence for the low ecotoxicity of EDDS

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Compound of Interest

Compound Name: Edds

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The Low Ecotoxicity of EDDS: A Comparative Analysis

Introduction

Ethylenediamine-N,N'-disuccinic acid (**EDDS**) is a chelating agent that has gained significant attention as a more environmentally friendly alternative to traditional chelating agents like ethylenediaminetetraacetic acid (EDTA). This comparison guide provides an objective overview of the ecotoxicological profile of **EDDS**, supported by experimental data, and compares it with other commonly used chelating agents such as EDTA, L-glutamic acid N,N-diacetic acid (GLDA), and methylglycinediacetic acid (MGDA). The focus is on providing researchers, scientists, and drug development professionals with a clear understanding of the experimental evidence for the low ecotoxicity of **EDDS**.

Comparative Ecotoxicity Data

The following table summarizes the acute ecotoxicity and biodegradability data for **EDDS** and its alternatives. The data is compiled from various studies and presented to facilitate a direct comparison.

Chelating Agent	Test Organism	Endpoint	Result (mg/L)	Biodegradability (OECD 301B)
[S,S]-EDDS	Fish (e.g., Danio rerio)	96h LC50	> 1000[1]	> 96% removal in sewage treatment[1]
	Daphnia magna	48h EC50		
	Algae (e.g., Selenastrum capricornutum)	72h EC50		
EDTA	Fish	96h LC50	> 1[2]	Not readily biodegradable[2]
	Invertebrates	48h EC50		
	Algae	72h EC50		
GLDA	Fish	96h LC50	> 100	Readily biodegradable
	Daphnia magna	48h EC50		
	Algae	72h EC50		
MGDA	Fish	96h LC50	> 100	Readily biodegradable
	Daphnia magna	48h EC50		
	Algae	72h EC50		

Note on Algal Toxicity of [S,S]-**EDDS**: The apparent toxicity of [S,S]-**EDDS** to algae is not considered a direct toxic effect but rather a result of the chelation of essential trace metals in the test medium, leading to nutrient limitation for the algae.[1] Metal speciation calculations indicate that at environmentally relevant concentrations, this chelation effect would be insignificant.[1]

Experimental Protocols

The ecotoxicity data presented in this guide are typically generated following standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are brief overviews of the key experimental methodologies.

Acute Toxicity Test for Fish (OECD 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period.

- **Test Organism:** Typically zebrafish (*Danio rerio*) or rainbow trout (*Oncorhynchus mykiss*).
- **Procedure:** Fish are exposed to a range of concentrations of the test substance in a controlled aquatic environment. Observations of mortality and other sublethal effects are made at regular intervals (e.g., 24, 48, 72, and 96 hours).
- **Data Analysis:** The LC50 value and its confidence limits are calculated using statistical methods.

Acute Immobilisation Test for *Daphnia magna* (OECD 202)

This test assesses the concentration of a substance that causes 50% of the *Daphnia magna* (a small freshwater crustacean) to become immobilized (EC50) within a 48-hour period.

- **Test Organism:** *Daphnia magna*.
- **Procedure:** Daphnids are exposed to various concentrations of the test substance. The number of immobilized daphnids is recorded at 24 and 48 hours.
- **Data Analysis:** The EC50 value is determined by plotting the percentage of immobilized daphnids against the test concentrations.

Algal Growth Inhibition Test (OECD 201)

This test evaluates the effect of a substance on the growth of freshwater algae, typically over a 72-hour period. The endpoint is the concentration that inhibits the growth rate or biomass by 50% (EC50).

- Test Organism: Green algae such as *Selenastrum capricornutum*.
- Procedure: Algal cultures are exposed to different concentrations of the test substance under controlled light and temperature conditions. Algal growth is measured by cell counts or other biomass indicators.
- Data Analysis: The EC50 value is calculated based on the inhibition of algal growth compared to a control group.

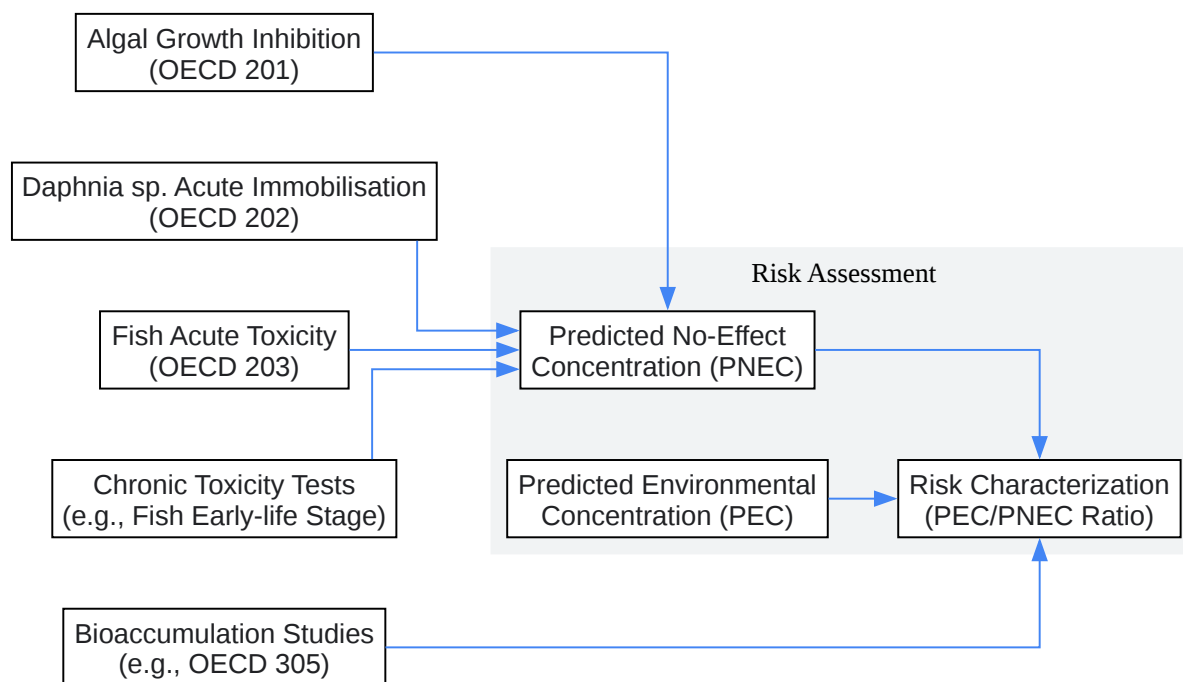
Ready Biodegradability - CO2 Evolution Test (OECD 301B)

This test assesses the "ready biodegradability" of a chemical substance by microorganisms.

- Procedure: The test substance is incubated in a mineral medium with an inoculum of aerobic microorganisms from a source like activated sludge. The amount of carbon dioxide produced from the biodegradation of the test substance is measured over a 28-day period.
- Data Analysis: The percentage of biodegradation is calculated by comparing the amount of CO2 produced from the test substance to its theoretical maximum. A substance is considered "readily biodegradable" if it reaches a certain percentage of degradation (typically >60%) within a 10-day window during the 28-day test.

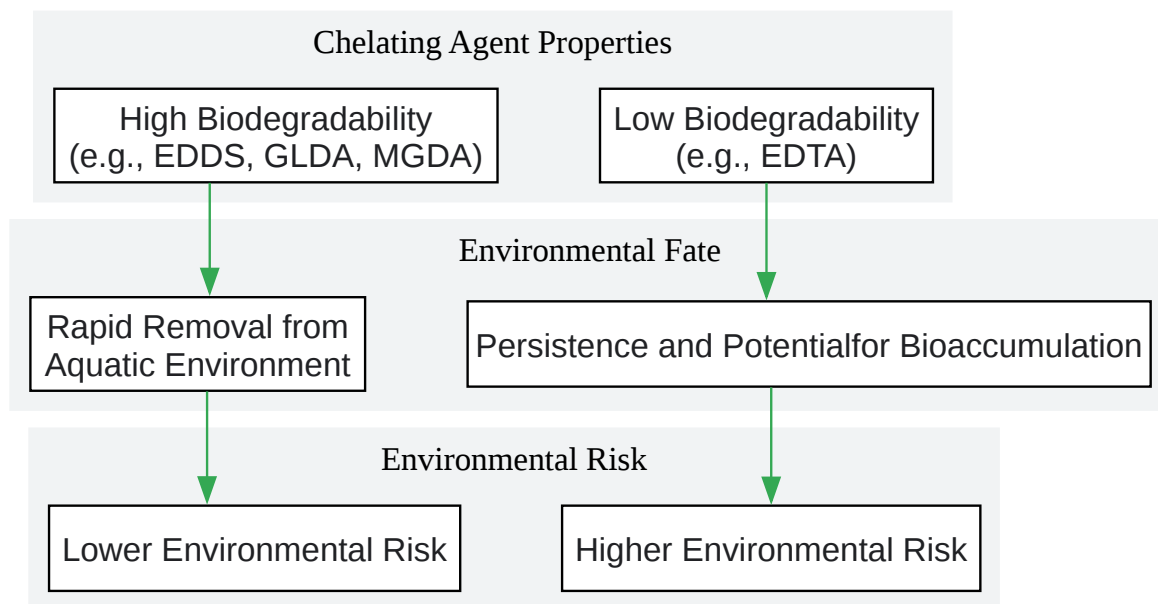
Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical flow of ecotoxicity testing and the relationship between biodegradability and environmental risk.



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Caption: Tiered approach to aquatic ecotoxicity testing and risk assessment.



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References

- 1. Environmental risk assessment for trisodium [S,S]-ethylene diamine disuccinate, a biodegradable chelator used in detergent applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. santos.com [santos.com]
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